

# Proper Disposal Procedures for Sonrotoclax

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## Compound of Interest

Compound Name: Sonrotoclax

Cat. No.: B12400364

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This document provides essential safety and logistical information for the proper handling and disposal of **Sonrotoclax** (also known as BGB-11417), an investigational, potent, and selective B-cell lymphoma 2 (BCL2) inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

## Essential Safety and Handling

Before disposal, it is critical to handle **Sonrotoclax** with appropriate care. According to its Safety Data Sheet (SDS), **Sonrotoclax** is not classified as a hazardous substance; however, standard laboratory precautions for handling chemical compounds should always be observed. [\[1\]](#)

- Personal Protective Equipment (PPE): Always wear standard PPE, including safety goggles with side shields, chemical-resistant gloves, and a lab coat. [\[1\]](#)
- Ventilation: Handle **Sonrotoclax** in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust or aerosols. [\[1\]](#)
- Contact Avoidance: Prevent direct contact with skin, eyes, and mucous membranes. [\[1\]](#)
- Environmental Precautions: Do not allow the substance to enter drains or water courses. [\[1\]](#)

## Storage Recommendations

Proper storage is crucial for maintaining the integrity of **Sonrotoclax** and ensuring safety. Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials such as strong acids, alkalis, and oxidizing agents.<sup>[1]</sup>

Form	Storage Temperature	Stability Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month
Data sourced from MedChemExpress Safety Data Sheet. <sup>[1]</sup>		

## Accidental Release and Spill Cleanup Protocol

In the event of a spill, a clear and immediate response is necessary to contain the material and decontaminate the area.

Methodology:

- **Evacuate and Secure:** Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.<sup>[1]</sup>
- **Don PPE:** Before cleanup, put on full personal protective equipment, including respiratory protection if dust or aerosols are present.<sup>[1]</sup>
- **Containment:** Prevent further leakage or spillage. For liquid spills, create a barrier with absorbent materials.<sup>[1]</sup>
- **Absorption:** Cover and absorb the spill using a finely-powdered, liquid-binding material such as diatomite or universal binders.<sup>[1]</sup>
- **Collection:** Carefully collect the absorbed material and any contaminated soil or surfaces into a designated, sealable waste container.

- Decontamination: Scrub the spill surface and any contaminated equipment with alcohol to decontaminate the area.[1]
- Disposal: Dispose of all contaminated materials (absorbents, PPE, cleaning tools) as chemical waste according to the procedures outlined in Section 4.[1]

## Step-by-Step Disposal Procedure

The overriding principle for laboratory waste is that no activity should begin until a plan for disposal is in place.[2] As the generator of the waste, it is your responsibility to ensure it is disposed of legally and safely.[3] The disposal of **Sonrotoclax** and associated materials must comply with all prevailing country, federal, state, and local regulations.[1]

### Step 1: Waste Identification and Segregation

- Identify the type of waste:
  - Unused Product: Pure, unadulterated **Sonrotoclax**.
  - Contaminated Labware: Items such as pipette tips, gloves, vials, flasks, and bench paper that have come into contact with **Sonrotoclax**.
  - Aqueous Solutions: Buffer or media solutions containing **Sonrotoclax**. Note: Aqueous solutions should not be disposed of down the drain.[4]
- Segregate **Sonrotoclax** waste from other laboratory waste streams (e.g., biological, radioactive, regular trash) at the point of generation to prevent cross-contamination.[2]

### Step 2: Containerization

- Solid Waste: Place unused **Sonrotoclax** powder and contaminated solid labware into a dedicated, rigid, and sealable chemical waste container. The container must be clearly labeled.
- Liquid Waste: Collect aqueous waste containing **Sonrotoclax** in a compatible, leak-proof container. Do not mix with other chemical wastes unless explicitly permitted by your institution's EHS department.

- Sharps: Any sharps (needles, scalpels, glass pipettes) contaminated with **Sonrotoclax** must be placed in a designated, puncture-resistant sharps container.[\[5\]](#)[\[6\]](#)

### Step 3: Labeling

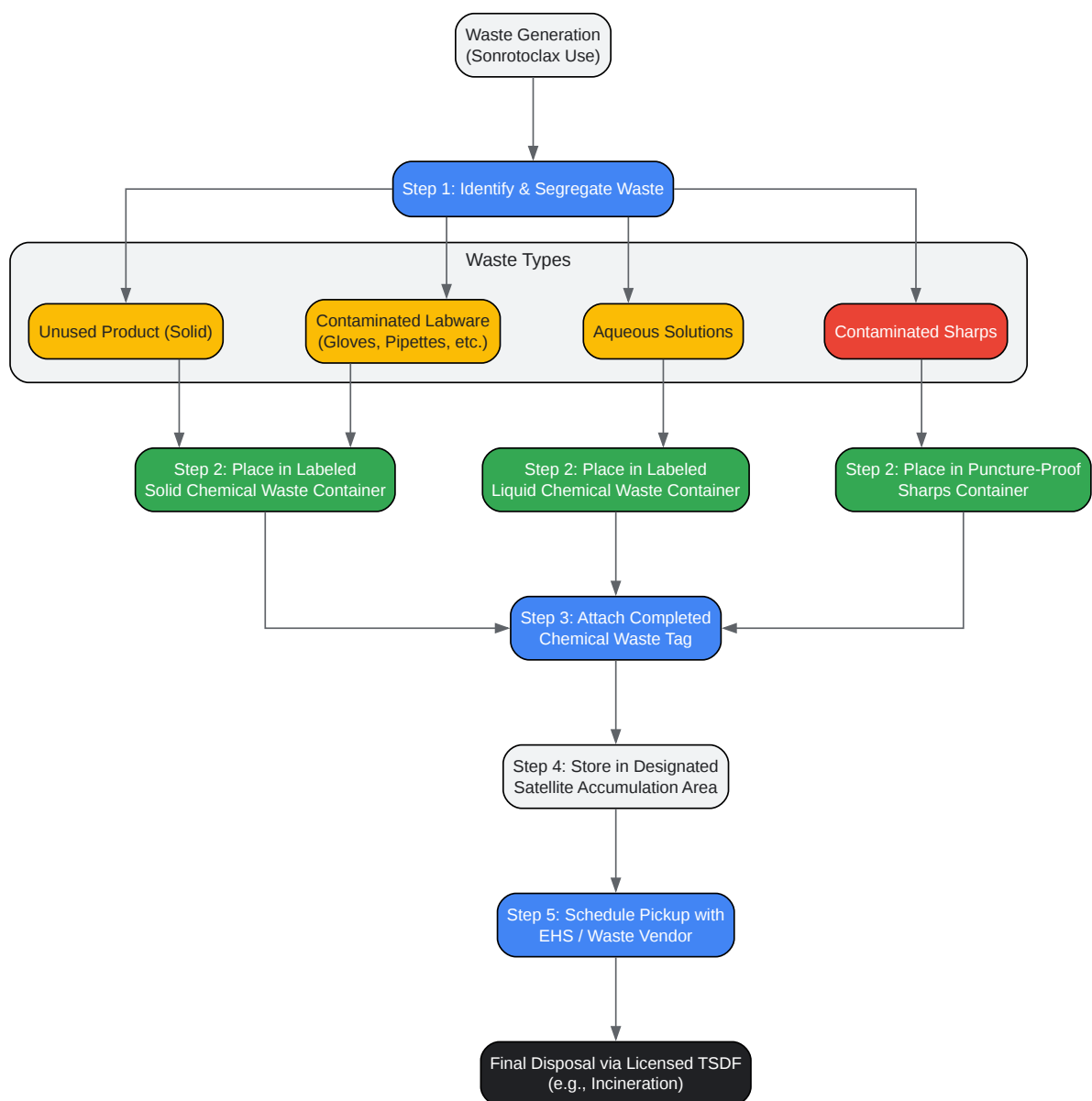
- Clearly label the waste container with a "Chemical Waste" tag or label as required by your institution.[\[7\]](#)
- The label must include:
  - The full chemical name: "**Sonrotoclax** (BGB-11417) Waste"
  - All chemical constituents and their approximate concentrations.
  - The date of accumulation.
  - The name of the principal investigator and the laboratory location.

### Step 4: Storage and Disposal

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory. This area should be secure and away from general lab traffic.
- Contact your institution's Environmental Health and Safety (EHS) department or designated hazardous waste management provider to schedule a pickup.[\[8\]](#)
- The waste will be transported to a licensed Treatment, Storage, and Disposal Facility (TSDF) for final disposal, which is typically incineration for investigational drug compounds.[\[8\]](#)[\[9\]](#)

## Waste Management Workflow

The following diagram illustrates the decision-making and procedural flow for the proper management and disposal of **Sonrotoclax** waste.



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Caption: Workflow for the safe disposal of **Sonrotoclax** waste.

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